

# Core Principle: The Primacy of the Safety Data Sheet (SDS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Endeavor*

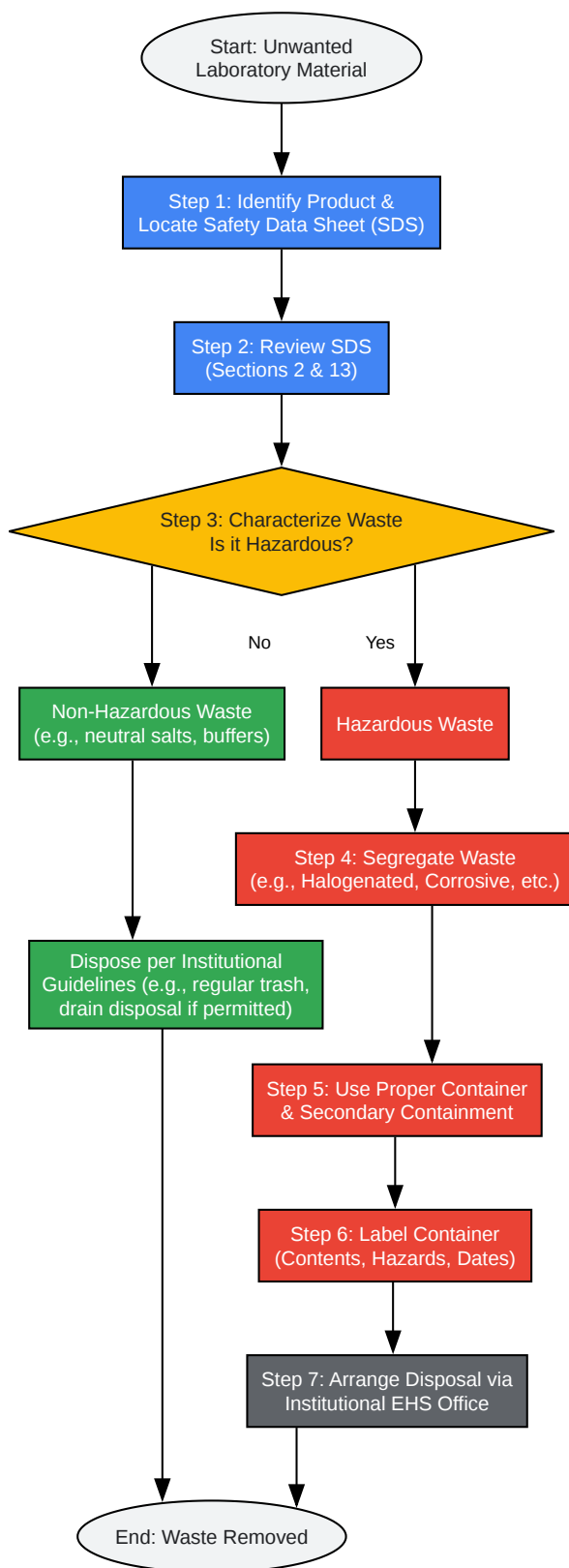
Cat. No.: *B10789180*

[Get Quote](#)

Before any disposal action is taken, the product's SDS must be reviewed. This document contains essential information regarding the material's hazards, handling, storage, and disposal. Specifically, refer to Section 13: Disposal Considerations and Section 2: Hazards Identification.

## General Laboratory Chemical Disposal Workflow

Researchers and laboratory personnel must follow a systematic process to ensure that chemical waste is managed safely and in accordance with regulatory requirements. The following workflow outlines the necessary steps from identifying the waste to its final disposal.



[Click to download full resolution via product page](#)

Caption: A workflow for the safe and compliant disposal of laboratory chemicals.

## Step-by-Step Disposal Protocol

- Identify the Chemical and Locate the SDS: Determine the full product name and manufacturer. Obtain the most current version of the SDS.
- Review the SDS:
  - Section 2 (Hazards Identification): Understand the potential dangers (e.g., corrosive, flammable, carcinogen).<sup>[1][2]</sup> This informs handling precautions.
  - Section 13 (Disposal Considerations): This section provides specific guidance on disposal. It will state whether the material is considered hazardous waste and provide recommendations for handling the waste and its contaminated packaging.<sup>[3]</sup>
- Characterize the Waste: Based on the SDS and local regulations, determine if the waste is hazardous. Hazardous wastes typically exhibit characteristics such as ignitability, corrosivity, reactivity, or toxicity.<sup>[4]</sup>
- Segregate Incompatible Wastes: Never mix different types of chemical waste.<sup>[5]</sup> Incompatible materials can react violently, produce toxic gases, or create fires. Common segregation categories include:
  - Halogenated vs. Non-halogenated solvents
  - Acids vs. Bases
  - Oxidizers vs. Organic materials
- Use Proper Containment:
  - Collect waste in a container that is compatible with the chemical. For instance, hydrofluoric acid should not be stored in glass.<sup>[5]</sup>
  - Ensure the container is in good condition, leak-proof, and has a secure screw-top cap.<sup>[6]</sup>
  - Always use secondary containment (such as a larger, chemically resistant bin) to contain potential spills.<sup>[5]</sup>

- Label Waste Containers: As soon as waste is added, label the container clearly.<sup>[7]</sup> The label should include:
  - The words "Hazardous Waste"
  - The full chemical name(s) of all contents (no abbreviations)<sup>[8]</sup>
  - The approximate percentage of each component
  - Relevant hazard information (e.g., Flammable, Corrosive)
  - The date waste accumulation began
- Arrange for Disposal: Do not dispose of hazardous chemicals via standard trash or down the drain unless explicitly permitted by your institution for specific, non-hazardous materials.<sup>[9]</sup> <sup>[10]</sup> Contact your organization's Environmental Health & Safety (EHS) department to schedule a waste pickup.

## Data on "Endeavor" Product Disposal

To illustrate the importance of consulting the specific SDS, the table below compares the hazards and disposal information for two different products named "**Endeavor**."

Feature	Endeavor® 50WG Insecticide (Syngenta)	Endeavor™ Ultrasonic Cleaning Powder
Primary Hazard(s)	Suspected of causing cancer; May cause an allergic skin reaction.[2]	Causes severe skin burns and eye damage; Corrosive to metals.[1]
GHS Signal Word	WARNING[2]	DANGER[1]
Physical Form	Gray beige to brown granules. [11]	White crystalline powder.[1]
SDS Disposal Guidance	"Dispose of contents/ container to an approved waste disposal plant." [3] Classified as an environmentally hazardous substance.[3]	"Dispose of contents/container in accordance with local, state and federal regulations." [1] Classified as a corrosive hazardous material (Class 8). [1]
Empty Container Disposal	Do not re-use empty containers. Triple rinse and take to an approved waste handling site for recycling or disposal.[3]	Follow general guidelines for hazardous waste containers, which typically involve triple rinsing, with the first rinse collected as hazardous waste. [5][8]

## Summary of Waste Categories and Disposal Principles

The following table summarizes common laboratory waste streams and their general disposal requirements.

Waste Category	Examples	General Disposal Principle
Halogenated Solvents	Dichloromethane, Chloroform	Collect separately in a labeled, compatible container. More expensive to dispose of than non-halogenated solvents.[9]
Non-Halogenated Solvents	Acetone, Hexane, Ethanol	Collect separately from halogenated waste. May be eligible for fuel blending.[10]
Corrosive Waste (Acids)	Hydrochloric Acid, Sulfuric Acid	Collect in a designated, compatible (often plastic-coated glass) container. Do not mix with bases or organic solvents.[5]
Corrosive Waste (Bases)	Sodium Hydroxide, Ammonium Hydroxide	Collect in a designated, compatible container. Do not mix with acids.[5]
Heavy Metal Waste	Solutions containing mercury, lead, cadmium	Collect separately. These are highly toxic and have specific disposal requirements.[10]
Chemically Contaminated Solids	Gloves, pipette tips, paper towels	Collect in a clearly labeled, sealed bag or container. Do not mix with liquid waste.[12]

By adhering to this systematic approach and always prioritizing the information within the product-specific SDS, researchers can ensure the safe and compliant disposal of all chemical waste, including any product named "**Endeavor**."

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [endeavourtools.com.au](https://endeavourtools.com.au) [[endeavourtools.com.au](https://endeavourtools.com.au)]
- 2. [evenspray.com](https://evenspray.com) [[evenspray.com](https://evenspray.com)]
- 3. [assets.syngenta-us.com](https://assets.syngenta-us.com) [[assets.syngenta-us.com](https://assets.syngenta-us.com)]
- 4. [nwboro.com](https://nwboro.com) [[nwboro.com](https://nwboro.com)]
- 5. Hazardous Waste Disposal Guide - Research Areas | Policies [[policies.dartmouth.edu](https://policies.dartmouth.edu)]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [[cwu.edu](https://cwu.edu)]
- 7. [gzlabfurniture.com](https://gzlabfurniture.com) [[gzlabfurniture.com](https://gzlabfurniture.com)]
- 8. [campussafety.lehigh.edu](https://campussafety.lehigh.edu) [[campussafety.lehigh.edu](https://campussafety.lehigh.edu)]
- 9. [cdn.vanderbilt.edu](https://cdn.vanderbilt.edu) [[cdn.vanderbilt.edu](https://cdn.vanderbilt.edu)]
- 10. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [[researchsafety.northwestern.edu](https://researchsafety.northwestern.edu)]
- 11. [kernred.co.kern.ca.us](https://kernred.co.kern.ca.us) [[kernred.co.kern.ca.us](https://kernred.co.kern.ca.us)]
- 12. Procedures for Disposal of Unwanted Laboratory Material (ULM) [[risk.byu.edu](https://risk.byu.edu)]
- To cite this document: BenchChem. [Core Principle: The Primacy of the Safety Data Sheet (SDS)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10789180#endeavor-proper-disposal-procedures>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)